

Molecular formula and weight of octaphenylcyclotetrasiloxane

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Compound of Interest

Compound Name: *Octaphenylcyclotetrasiloxane*

Cat. No.: *B1329330*

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An In-depth Technical Guide to Octaphenylcyclotetrasiloxane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the molecular properties of **octaphenylcyclotetrasiloxane**, a compound of significant interest in various scientific and industrial applications, including pharmaceutical intermediates and advanced polymer synthesis.

Molecular Properties

Octaphenylcyclotetrasiloxane is a cyclic organosilicon compound characterized by a stable siloxane backbone and bulky phenyl side groups. This structure imparts notable thermal stability and chemical resistance to the molecule.

Data Presentation

The fundamental molecular data for **octaphenylcyclotetrasiloxane** is summarized in the table below for clear reference.

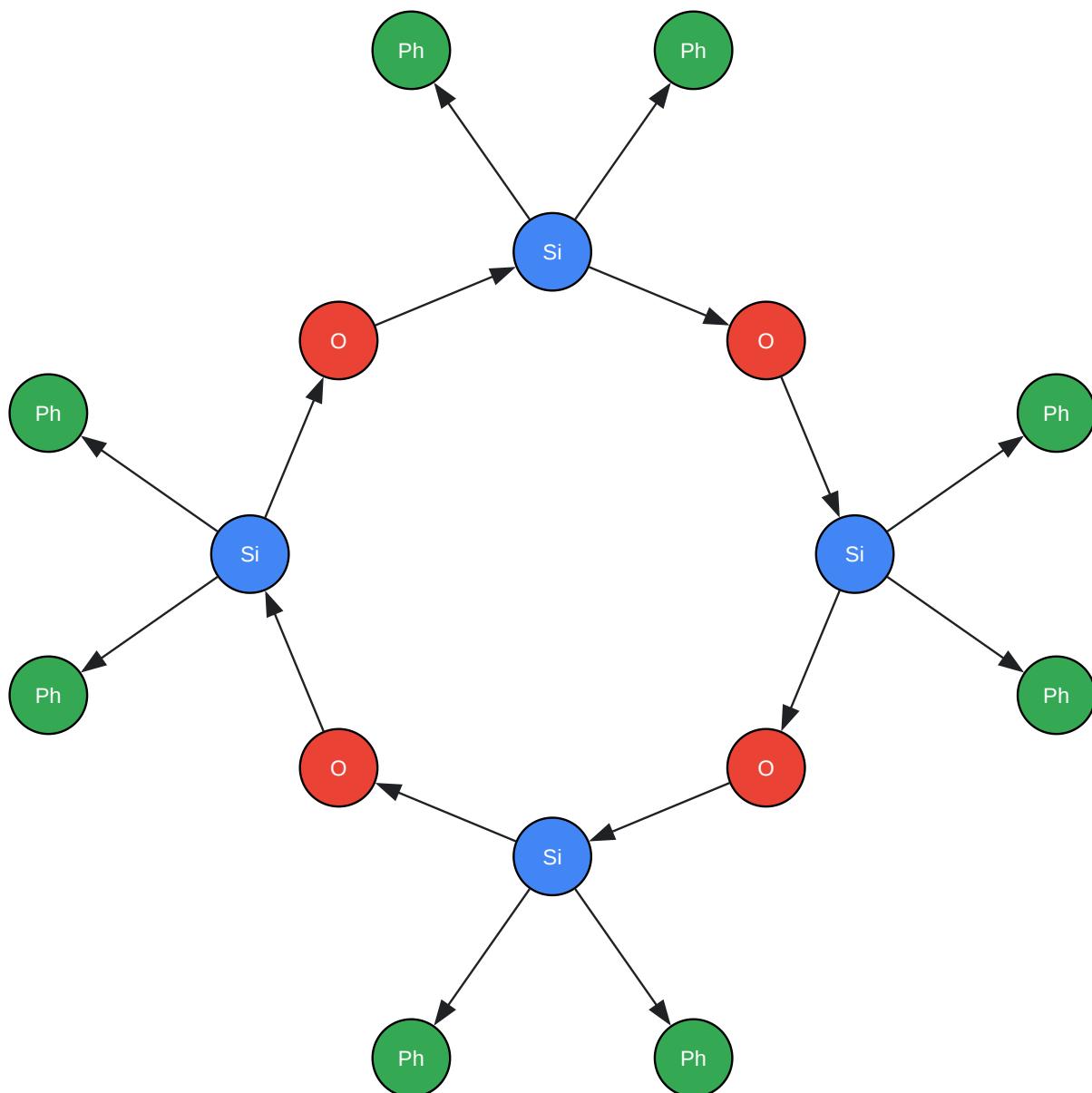
Property	Value
Molecular Formula	C ₄₈ H ₄₀ O ₄ Si ₄ [1] [2] [3] [4] [5]
Molecular Weight	793.18 g/mol [1] [4] [6] (also cited as 793.17 g/mol [5] [7] and 793.2 g/mol [2])
IUPAC Name	2,2,4,4,6,6,8,8-octaphenyl-1,3,5,7,2,4,6,8-tetraoxatetrasiloxane [2]
CAS Number	546-56-5 [3]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **octaphenylcyclotetrasiloxane** were not cited in the provided information. The synthesis can generally be achieved through the dehydration and cyclization of diphenylsilanediol in the presence of an alkali catalyst[\[4\]](#). For purification, recrystallization from solvents such as acetic acid, ethyl acetate, or benzene/ethanol mixtures is a common method[\[7\]](#).

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **octaphenylcyclotetrasiloxane**, highlighting the arrangement of its constituent atoms.

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Molecular structure of **octaphenylcyclotetrasiloxane**.

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